

Toxicological Profile of PL553: Information Not Publicly Available

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Compound of Interest

Compound Name: **PL553**

Cat. No.: **B560524**

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An in-depth toxicological profile for the compound identified as **PL553** is not available in the public domain. Comprehensive safety and toxicology data, typically required for drug development and regulatory submission, could not be located through extensive searches of scientific literature, and chemical and pharmaceutical databases.

The identifier "**PL553**" primarily corresponds to a fluorescent dye used as a laboratory reagent. Specifically, it is a fluorogenic substrate for the enzyme Leukotriene A4 hydrolase (LTA4H) and is utilized in research settings to measure the activity of this enzyme. Products listed with this identifier are explicitly labeled "for research use only" and are not intended for human or veterinary use. As such, extensive toxicological testing that would be necessary for a therapeutic agent is not typically performed or made publicly available for such research tools.

It is important to distinguish this research compound from a similarly named investigational drug, SAR236553, also known as REGN727 or by its commercial name, Alirocumab. SAR236553 is a monoclonal antibody and a well-documented therapeutic agent with a publicly available and extensively studied toxicological and safety profile. However, SAR236553 is a distinct and separate entity from the fluorescent dye **PL553**.

Due to the absence of toxicological data for **PL553**, the creation of an in-depth technical guide or whitepaper as requested is not possible. The core requirements, including the presentation of quantitative toxicological data in tables, detailed experimental protocols for toxicity studies, and visualizations of signaling pathways and experimental workflows, cannot be fulfilled.

For researchers, scientists, and drug development professionals interested in the toxicological profile of a substance, it is crucial to ensure the correct identification of the compound of interest. In the case of **PL553**, the available information is limited to its biochemical properties as a research substrate. Should "**PL553**" be an internal or alternative identifier for a different compound, further clarification would be necessary to conduct a meaningful search for its toxicological profile.

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